

Synthesis of 5-oxo-1-(4-sulfophenyl)-4H-pyrazole-3-carboxylic acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Pyrazolone T	
Cat. No.:	B085687	Get Quote

An in-depth guide to the synthesis of 5-oxo-1-(4-sulfophenyl)-4H-pyrazole-3-carboxylic acid, a key intermediate in the production of various dyes and pharmaceuticals, is presented for researchers, scientists, and drug development professionals. This document outlines the chemical properties, synthesis protocols, and relevant data for this compound, also known as **Pyrazolone T**.

Chemical and Physical Properties

5-oxo-1-(4-sulfophenyl)-4H-pyrazole-3-carboxylic acid is a light yellow crystalline powder.[1] Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	
CAS Number	118-47-8	
Molecular Formula	C10H8N2O6S	
Molecular Weight	284.25 g/mol	
Melting Point	>252 °C (decomposes)	
Water Solubility	272.6 mg/L	
Appearance	Light yellow crystalline powder	



Synthesis of 5-oxo-1-(4-sulfophenyl)-4H-pyrazole-3-carboxylic acid

The primary method for synthesizing 5-oxo-1-(4-sulfophenyl)-4H-pyrazole-3-carboxylic acid is through a cyclocondensation reaction, a variant of the Knorr pyrazole synthesis. This process involves two main stages: the preparation of the hydrazine precursor, 4-hydrazinobenzenesulfonic acid, followed by its reaction with a derivative of oxalacetic acid.

Synthesis of 4-hydrazinobenzenesulfonic acid

The synthesis of 4-hydrazinobenzenesulfonic acid begins with the diazotization of sulfanilic acid, followed by reduction. A typical laboratory-scale procedure is as follows:

Experimental Protocol:

- Diazotization of Sulfanilic Acid:
 - Dissolve sulfanilic acid in an aqueous sodium carbonate solution.
 - Cool the solution and add concentrated sulfuric acid.
 - Add a solution of sodium nitrite dropwise while maintaining a low temperature (below 15°C) to form the diazonium salt.
- Reduction to 4-hydrazinobenzenesulfonic acid:
 - The resulting diazonium salt is then reduced. A common method involves the use of sodium bisulfite solution, followed by treatment with hydrochloric acid to yield 4hydrazinobenzenesulfonic acid.

Cyclocondensation Reaction

The core of the synthesis is the Knorr pyrazole synthesis, which involves the reaction of a hydrazine with a 1,3-dicarbonyl compound. In this case, 4-hydrazinobenzenesulfonic acid is reacted with a diethyl oxalacetate equivalent.

Experimental Protocol:



Reaction Setup:

 4-hydrazinobenzenesulfonic acid is dissolved in water, and the pH is adjusted to be alkaline using sodium hydroxide.

Condensation:

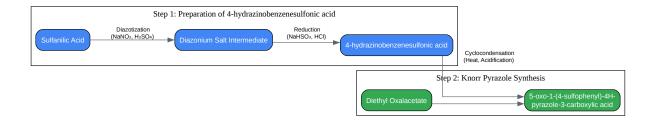
- A derivative of oxalacetic acid (such as diethyl oxalacetate) is added to the solution.
- Cyclization and Precipitation:
 - The reaction mixture is heated to induce cyclization.
 - After cooling, the product is precipitated by acidifying the solution with concentrated hydrochloric acid.
- Isolation and Purification:
 - The precipitated solid is collected by filtration, washed with cold water to remove impurities, and then dried. Recrystallization from a suitable solvent like ethanol can be performed for further purification.

While a specific yield for this exact reaction is not readily available in the provided search results, a patent for a similar synthesis of "3-carboxy-1-(4'-sulphophenyl)-5-pyrazolone" reports a yield of 91.5%.[2]

Synthesis Workflow

The overall synthesis can be visualized as a two-step process, starting from sulfanilic acid to the final product.





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Synthesis of 5-oxo-1-(4-sulfophenyl)-4H-pyrazole-3-carboxylic acid.

Applications

5-oxo-1-(4-sulfophenyl)-4H-pyrazole-3-carboxylic acid, also known as **Pyrazolone T**, is a crucial intermediate in the synthesis of various commercial products.[3]

- Dyes and Pigments: It serves as a key coupling component in the production of azo dyes.[4] A notable example is its use in the synthesis of Tartrazine (Acid Yellow 23, E102), a widely used food coloring.[5][6][7][8][9][10][11]
- Pharmaceuticals: The pyrazolone core is a structural motif found in various pharmaceuticals, and this compound can serve as a building block in their synthesis.[4]

The reactivity of its pyrazolone ring, along with the sulfophenyl and carboxylic acid groups, allows for diverse chemical modifications, making it a versatile intermediate in organic synthesis.[4]

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